

"Acid Green 40" solubility in different solvents

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Compound of Interest

Compound Name: Acid Green 40

Cat. No.: B1173452

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Technical Guide: Solubility of Acid Green 40

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of Acid Green 40. Due to the limited availability of direct quantitative solubility data for Acid Green 40, this document also includes information on closely related compounds, namely Acid Green 25 and Fast Green FCF (C.I. 42053), to provide valuable comparative insights. The guide details experimental protocols for solubility determination and presents a logical workflow for assessing dye solubility.

Introduction to Acid Green 40

Acid Green 40, also known by its Colour Index name, C.I. 61570, is a synthetic anthraquinone dye. Its chemical structure, characterized by the presence of sulfonate groups, suggests a degree of water solubility. It is primarily used in the dyeing of wool, silk, and other protein fibers, as well as in the coloration of various industrial products. Understanding its solubility in different solvents is critical for its application in diverse formulations and for toxicological and environmental fate studies.

Quantitative Solubility Data

Direct quantitative solubility data for Acid Green 40 is not readily available in the public domain. However, data for structurally similar or functionally related dyes can provide useful estimations.

Data for Related Compounds

The following tables summarize the available quantitative and qualitative solubility data for Acid Green 25 and Fast Green FCF.

Table 1: Quantitative Solubility of Related Dyes

Compound	Solvent	Solubility	Temperature (°C)
Fast Green FCF (C.I. 42053)	Water	150 g/L	20
Acid Green 25	Acetone	0.2% (w/v)	Not Specified
Acid Green 25	DMSO	5% (w/v)	Not Specified
Fast Green FCF (C.I. 42053)	Glycol	6%	Not Specified
Fast Green FCF (C.I. 42053)	Ethyl Alcohol	9% ^[1]	Not Specified

Table 2: Qualitative Solubility of Acid Green 40 and Related Dyes

Compound	Water	Ethanol	Acetone	Chloroform	Toluene	Pyridine	o-Chlorophenol
Acid Green 40	Soluble	---	---	---	---	---	---
Acid Green 25	Soluble ^[2]	Slightly Soluble ^[3] [4]	Slightly Soluble ^[2] [3][4]	Insoluble ^[2] [3][4]	Insoluble ^[2] [3][4]	Slightly Soluble ^[3] [4]	Soluble ^[4] [5]
Fast Green FCF (C.I. 42053)	Very Soluble ^[6]	Slightly Soluble ^[6]	---	---	---	---	---

Experimental Protocol: Determination of Dye Solubility (Shake-Flask Method)

The shake-flask method is a widely accepted technique for determining the saturation solubility of a compound in a specific solvent.^[7]

Materials

- Acid Green 40
- Solvent of interest (e.g., water, ethanol, DMSO)
- Volumetric flasks
- Erlenmeyer flasks with stoppers
- Analytical balance
- Constant temperature shaker bath
- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE or nylon)
- UV-Vis Spectrophotometer
- Cuvettes

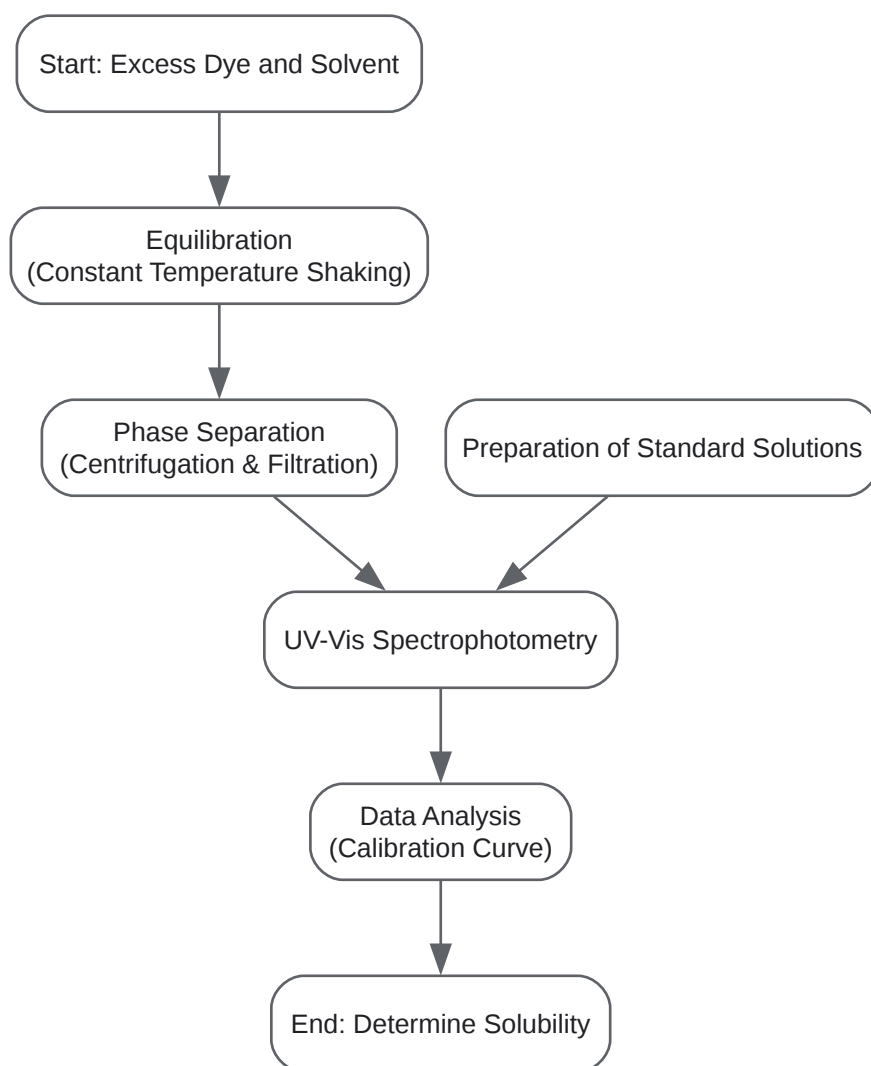
Procedure

- Preparation of a Saturated Solution: Add an excess amount of Acid Green 40 to a known volume of the solvent in an Erlenmeyer flask. The excess solid should be clearly visible.
- Equilibration: Seal the flask and place it in a constant temperature shaker bath. Agitate the mixture for a predetermined period (typically 24-72 hours) to ensure equilibrium is reached.
- Phase Separation:
 - Remove the flask from the shaker bath and allow the undissolved solid to settle.

- To separate the dissolved and undissolved portions, centrifuge an aliquot of the suspension at a high speed.
- Carefully withdraw the supernatant using a syringe and filter it through a syringe filter to remove any remaining solid particles.
- Quantification:
 - Prepare a series of standard solutions of Acid Green 40 of known concentrations in the same solvent.
 - Measure the absorbance of the standard solutions and the filtered saturated solution using a UV-Vis spectrophotometer at the wavelength of maximum absorbance (λ_{max}) for Acid Green 40.
 - Construct a calibration curve by plotting absorbance versus concentration for the standard solutions.
 - Use the absorbance of the saturated solution and the calibration curve to determine the concentration of Acid Green 40, which represents its solubility in that solvent at the specified temperature.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of Acid Green 40.



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Caption: Workflow for Solubility Determination.

This guide provides a foundational understanding of the solubility of Acid Green 40, leveraging data from related compounds and outlining a standard experimental protocol. For precise quantitative data, it is recommended to perform the described experimental procedure for Acid Green 40 in the specific solvents of interest.

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